

In-Depth Technical Guide: Methyl 5-bromo-2-hydroxy-4-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 5-bromo-2-hydroxy-4-methoxybenzoate

Cat. No.: B184605

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CAS Number: 39503-52-1

This technical guide provides a comprehensive overview of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**, a halogenated aromatic compound of interest to researchers and professionals in organic synthesis and drug development. This document summarizes its chemical properties, outlines a potential synthetic pathway, and presents available spectral data.

Chemical Properties and Data

Methyl 5-bromo-2-hydroxy-4-methoxybenzoate is a substituted benzoic acid derivative. Its structure incorporates a bromine atom, a hydroxyl group, and a methoxy group, making it a versatile intermediate for further chemical modifications. The quantitative data for this compound are summarized in the table below.

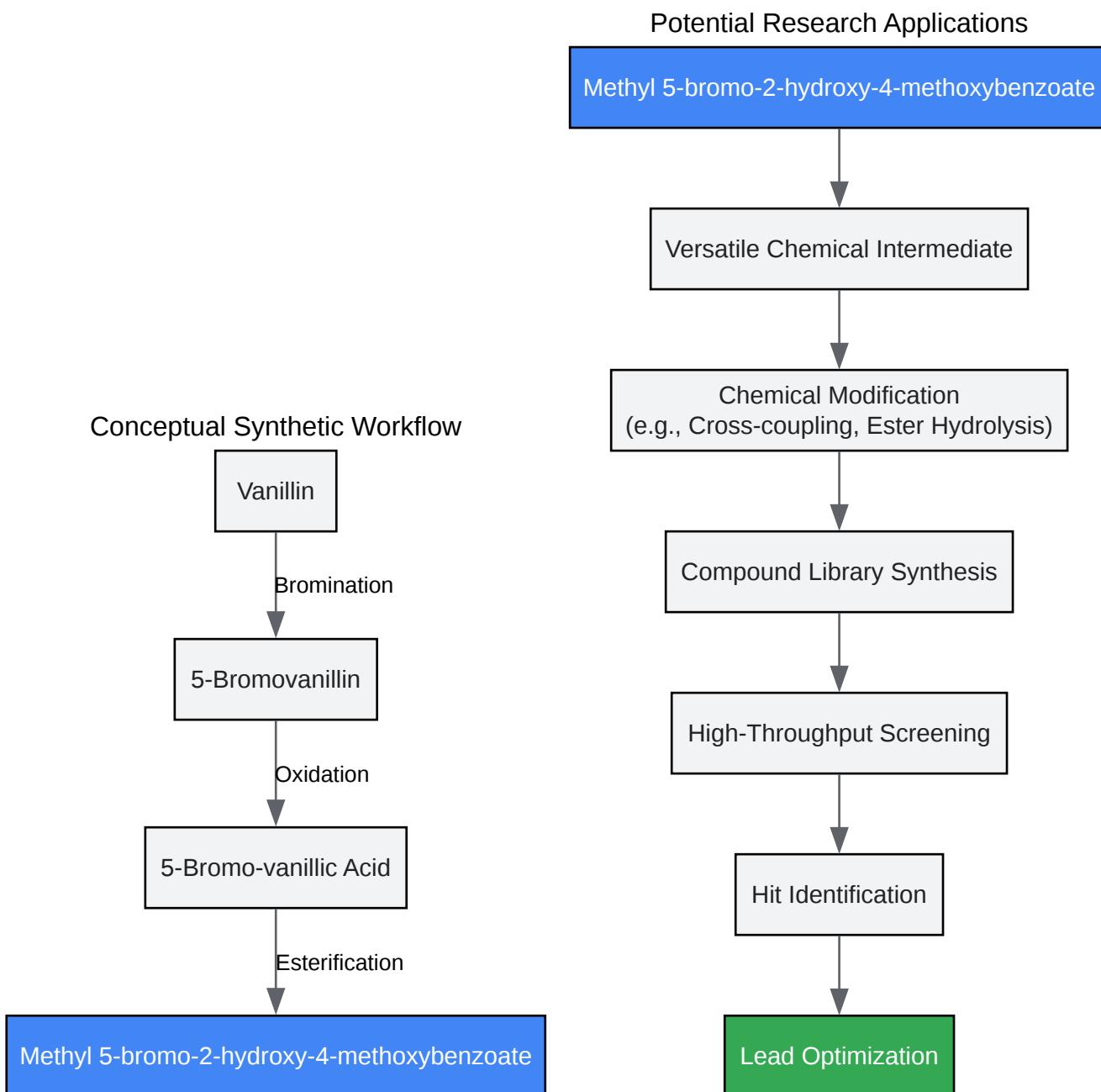
| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 39503-52-1 | [1] [2] [3] |
| Molecular Formula | C ₉ H ₉ BrO ₄ | [4] [5] |
| Molecular Weight | 261.07 g/mol | [5] |
| Monoisotopic Mass | 259.9684 Da | [4] |
| Purity | Typically ≥95% | [5] |
| InChI Key | WLCVGKZBHDBQJN- UHFFFAOYSA-N | [4] [5] |

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** is not readily available in the reviewed literature, a plausible synthetic route can be conceptualized based on standard organic chemistry transformations. A potential pathway involves the bromination of a vanillin derivative followed by oxidation and esterification.

Conceptual Synthetic Workflow

This diagram illustrates a potential logical workflow for the synthesis of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**.

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References

- 1. bocsci.com [bocsci.com]
- 2. CAS 39503-52-1 | Sigma-Aldrich [sigmaaldrich.com]
- 3. Methyl 5-bromo-2-hydroxy-4-methoxybenzoate | 39503-52-1 [sigmaaldrich.com]
- 4. PubChemLite - Methyl 5-bromo-2-hydroxy-4-methoxybenzoate (C9H9BrO4) [pubchemlite.lcsb.uni.lu]
- 5. Methyl 5-bromo-2-hydroxy-4-methoxybenzoate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 5-bromo-2-hydroxy-4-methoxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184605#methyl-5-bromo-2-hydroxy-4-methoxybenzoate-cas-number]

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